

Application Notes and Protocols for 4,4-Dimethyl-1-hexene

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 4,4-Dimethyl-1-hexene

CAS No.: 1647-08-1

Cat. No.: B158901

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4-Dimethyl-1-hexene is an aliphatic alkene of interest in various fields of chemical synthesis and research. Its unique structural features, particularly the gem-dimethyl group at the allylic position, can impart specific reactivity and physical properties to molecules incorporating this moiety. As with any highly flammable and volatile organic compound, a thorough understanding of its properties and adherence to strict handling and storage protocols are paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This document provides a comprehensive guide to the safe handling and storage of **4,4-Dimethyl-1-hexene**, grounded in established safety principles and chemical data.

Physicochemical and Hazard Properties

A foundational element of safe chemical handling is a comprehensive understanding of the substance's intrinsic properties and associated hazards. The following table summarizes key data for **4,4-Dimethyl-1-hexene**.

Property	Value	Unit	Source
Molecular Formula	C8H16	PubChem[1]	
Molecular Weight	112.21	g/mol	PubChem[1]
Boiling Point	375.89	K (102.74 °C)	Cheméo[2]
Melting Point	180.58	K (-92.57 °C)	Cheméo[2]
Vapor Pressure	40.20 @ 359.35 K	kPa	Cheméo[2]
GHS Hazard Classification	Highly Flammable Liquid and Vapor (Category 2), May be fatal if swallowed and enters airways (Aspiration Hazard, Category 1)	PubChem[1]	

Expert Insight: The GHS classification as a Category 2 flammable liquid indicates that **4,4-Dimethyl-1-hexene** has a flash point below 23°C and a boiling point above 35°C. This combination of a low flash point and high volatility necessitates stringent control of ignition sources and mandates handling in well-ventilated areas to prevent the formation of flammable vapor-air mixtures. The aspiration hazard is also a critical consideration, meaning that if ingested, the liquid can be drawn into the lungs, causing severe damage.

Hazard Identification and Risk Mitigation

The primary hazards associated with **4,4-Dimethyl-1-hexene** are its flammability and the potential for aspiration toxicity.[1] Overexposure may also lead to skin and eye irritation, as well as potential anesthetic effects such as drowsiness and dizziness.[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **4,4-Dimethyl-1-hexene**. The following table outlines the minimum required PPE.

Body Part	Protection	Standard
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities or splash-prone operations.	ANSI Z87.1
Hands	Chemically resistant gloves (e.g., nitrile, neoprene). Check glove manufacturer's compatibility charts.	EN 374
Body	Flame-resistant lab coat.	NFPA 2112
Respiratory	Use in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.	NIOSH

Causality in PPE Selection: The requirement for a flame-resistant lab coat is a direct consequence of the high flammability of **4,4-Dimethyl-1-hexene**. Standard cotton lab coats can ignite and continue to burn, whereas flame-resistant materials will self-extinguish, providing a critical layer of protection in the event of a flash fire. Similarly, the use of a chemical fume hood is not merely a suggestion but a mandatory engineering control to mitigate the inhalation and fire hazards posed by its volatile nature.

Detailed Handling Protocols

Adherence to a systematic and well-defined handling protocol is crucial for minimizing exposure and preventing accidents.

Receiving and Initial Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verify that the container is properly labeled with the chemical name, hazard pictograms, and supplier information.
- Transport the container in a secondary containment carrier to the designated storage area.

Dispensing and Use

- All handling and dispensing of **4,4-Dimethyl-1-hexene** must be conducted within a certified chemical fume hood.[4]
- Ensure that all potential ignition sources (e.g., hot plates, open flames, static-generating equipment) are removed from the immediate work area.[4][5]
- Ground and bond containers when transferring large volumes to prevent the buildup of static electricity, which can serve as an ignition source.[4][6]
- Use only non-sparking tools when opening or handling containers.[7]
- Keep the container tightly closed when not in use to minimize the release of flammable vapors.[6][7]

Self-Validating System: The protocol of working within a fume hood provides a self-validating system for containment. The constant airflow across the sash face and into the exhaust plenum ensures that any vapors generated are immediately diluted and removed from the breathing zone of the operator and the general laboratory environment.

Comprehensive Storage Procedures

The proper storage of **4,4-Dimethyl-1-hexene** is critical for preventing fires and ensuring the long-term stability of the chemical.

Storage Location and Conditions

- Store **4,4-Dimethyl-1-hexene** in a designated, well-ventilated, and cool area, away from direct sunlight and heat sources.[4][7]
- Storage should be in a dedicated flammable liquid storage cabinet that is compliant with NFPA or equivalent standards.[8][9][10] These cabinets are designed to protect the contents

from fire for a specified period, allowing for safe evacuation.

- Do not store flammable liquids in environmental rooms (cold/warm rooms) as these areas often contain ignition sources and have poor ventilation.[11]

Container and Quantity Limits

- Store in the original, tightly sealed container from the manufacturer. If a different container is required, it must be approved for the storage of flammable liquids.[11]
- Adhere to the quantity limits for flammable liquids in the laboratory as specified by institutional policies and local fire codes, which are often based on NFPA 45 guidelines.[9] For a typical laboratory, the amount of flammable liquid outside of a flammable storage cabinet should be kept to a minimum, ideally what is needed for a single workday.[8]

Chemical Incompatibility

- Oxidizing Agents: Alkenes can react violently with strong oxidizing agents.[12] Therefore, **4,4-Dimethyl-1-hexene** must be stored separately from chemicals such as peroxides, nitrates, and permanganates.
- Acids: While often used as catalysts in alkene reactions, strong acids can also promote polymerization and other side reactions.[13] Segregate from concentrated acids during storage.

Emergency Procedures

Spill Response

A small spill of **4,4-Dimethyl-1-hexene** can rapidly create a significant fire hazard due to its volatility.

- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area.
- Control Ignition Sources: If it can be done safely, turn off all nearby ignition sources.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.

- **Contain and Absorb:** For small spills, use a spill kit with an inert absorbent material (e.g., vermiculite, sand). Do not use combustible materials like paper towels to absorb the spill.
- **Collect and Dispose:** Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with soap and water.

Fire Response

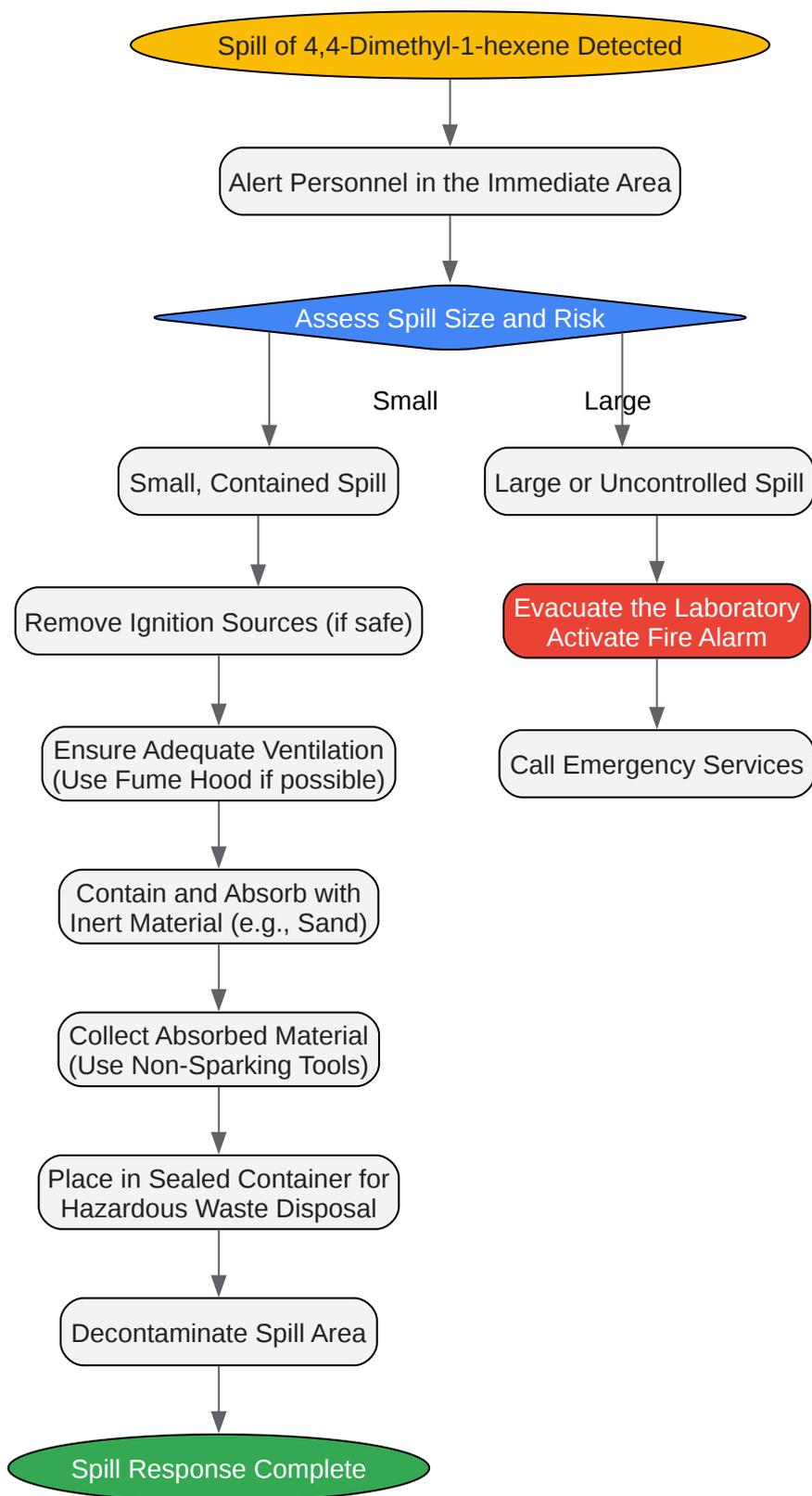
- **Activate Alarm:** Immediately activate the nearest fire alarm and alert emergency services.
- **Evacuate:** Evacuate the laboratory, closing doors behind you to confine the fire.
- **Extinguish (if safe):** For a very small, incipient-stage fire, a trained individual may use a dry chemical or carbon dioxide fire extinguisher. Do NOT use water, as it can spread the flammable liquid.

First Aid

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting due to the aspiration hazard.^{[1][7]} If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Visual Workflow for Spill Response

The following diagram illustrates the decision-making process for responding to a spill of **4,4-Dimethyl-1-hexene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4,4-Dimethyl-1-hexene | C₈H₁₆ | CID 137136 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 4,4-Dimethyl-1-hexene \(CAS 1647-08-1\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [3. 4,5-Dimethyl-1-hexene | C₈H₁₆ | CID 27683 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. chemos.de \[chemos.de\]](#)
- [5. echemi.com \[echemi.com\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. airgas.com \[airgas.com\]](#)
- [8. riskmanagement.nd.edu \[riskmanagement.nd.edu\]](#)
- [9. Safe Storage and Use of Flammable Solvents | Lab Manager \[labmanager.com\]](#)
- [10. k-state.edu \[k-state.edu\]](#)
- [11. 1926.152 - Flammable liquids. | Occupational Safety and Health Administration \[osha.gov\]](#)
- [12. ICSC 0490 - 1-HEXENE \[inchem.org\]](#)
- [13. chemguide.co.uk \[chemguide.co.uk\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for 4,4-Dimethyl-1-hexene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b158901#handling-and-storage-procedures-for-4-4-dimethyl-1-hexene\]](https://www.benchchem.com/product/b158901#handling-and-storage-procedures-for-4-4-dimethyl-1-hexene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com